

Technical Guide: Chroman-8-ylamine Hydrochloride Safety & Handling

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Compound of Interest

Compound Name: *Chroman-8-ylamine hydrochloride*

CAS No.: *1797795-89-1*

Cat. No.: *B1458204*

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Executive Summary & Compound Identity

Chroman-8-ylamine hydrochloride (CAS: 1797795-89-1) is a specialized heterocyclic building block used primarily in medicinal chemistry. As a derivative of the chroman (3,4-dihydro-2H-1-benzopyran) scaffold, it serves as a critical intermediate for synthesizing bioactive molecules targeting G-protein coupled receptors (GPCRs) and neurological pathways.

This guide translates standard Safety Data Sheet (SDS) parameters into actionable research protocols. It is designed for organic chemists and safety officers who require a deeper understanding of the compound's behavior, hazards, and handling requirements beyond the GHS labels.

Chemical Characterization

Parameter	Detail
IUPAC Name	3,4-dihydro-2H-chromen-8-amine hydrochloride
CAS Number	1797795-89-1
Molecular Formula	C H NO HCl
Molecular Weight	185.65 g/mol
Physical Form	White to off-white solid
Solubility	Soluble in water, DMSO, Methanol (Predicted based on salt form)

Hazard Identification & Toxicological Mechanisms

GHS Classification (29 CFR 1910.1200)

- Signal Word:WARNING
- Acute Toxicity, Oral: Category 4 (H302)[1]
- Skin Corrosion/Irritation: Category 2 (H315)[2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[3]

Mechanistic Insight: Why is it Hazardous?

The hazard profile of **Chroman-8-ylamine hydrochloride** is dictated by its anilinic amine moiety and its hydrochloride salt nature.

- Irritation (H315, H319, H335): The free amine (released upon contact with physiological pH) is a nucleophile that can interact with mucosal proteins, causing denaturation and

inflammation. The HCl component contributes to local acidity upon hydrolysis in moisture-rich environments (eyes, lungs), exacerbating irritation.

- Acute Toxicity (H302): Like many aniline derivatives, absorption can interfere with enzymatic pathways. While specific LD50 data for the 8-isomer is limited, structurally similar chroman-amines exhibit moderate oral toxicity, necessitating strict ingestion controls.

Safe Handling & Engineering Controls

Core Directive: Treat as a potential sensitizer. All manipulations must prevent aerosolization.[4]
[5]

Engineering Controls

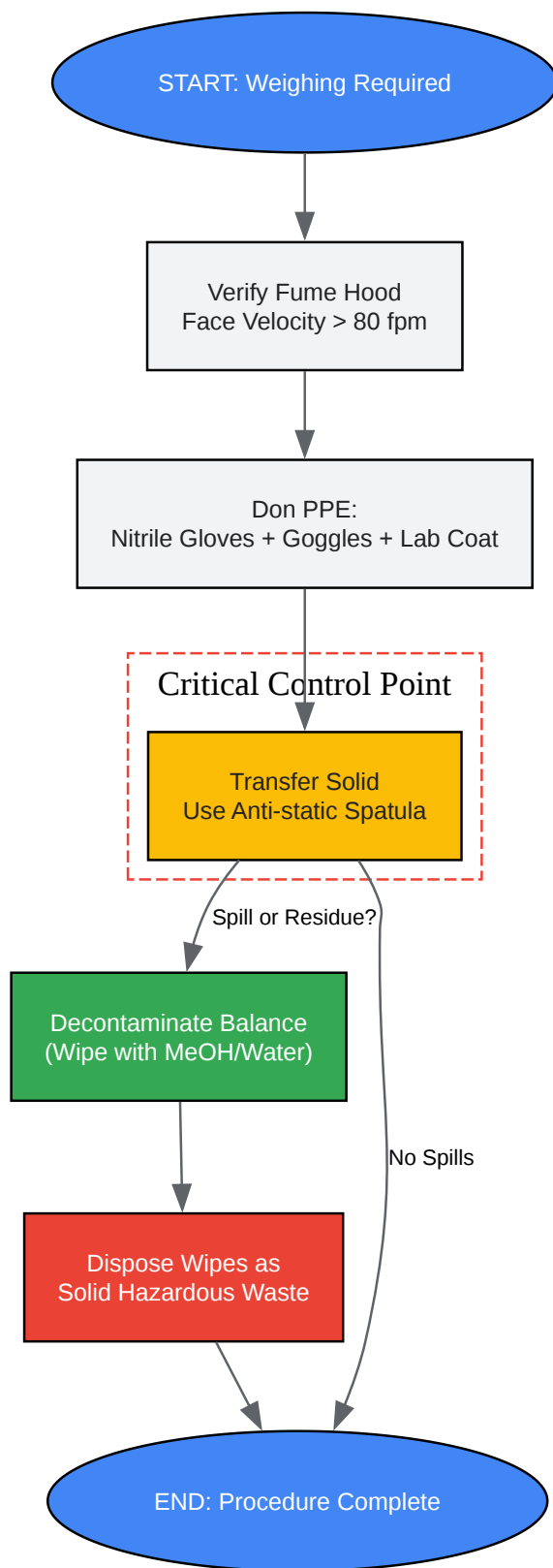
- Primary Barrier: All open handling (weighing, transfer) must occur inside a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Secondary Barrier: Use a static-dissipative balance enclosure if the solid is fine/dusty to prevent electrostatic dispersion.

Personal Protective Equipment (PPE) Selection Logic

- Gloves:Nitrile Rubber (0.11 mm minimum thickness).
 - Reasoning: Latex is permeable to many organic amine salts. Nitrile provides superior chemical resistance against the permeation of the dissolved salt in case of accidental wetting.
- Eye Protection:Chemical Safety Goggles.
 - Reasoning: Safety glasses are insufficient because the H319 hazard (serious eye irritation) implies that dust contact can cause severe, immediate pain and potential corneal damage. Goggles seal the eyes from airborne particulates.
- Respiratory: If fume hood work is not feasible (e.g., equipment maintenance), use a NIOSH-approved N95 or P100 particulate respirator.

Experimental Workflow: Safe Weighing Protocol

The following diagram outlines the logical flow for handling this hazardous solid to minimize exposure risks.



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Caption: Logical workflow for safe weighing and transfer of hazardous solids, emphasizing decontamination steps.

Emergency Response Architecture

This section details self-validating response protocols. In an emergency, the "Why" is as important as the "What" to prevent panic-induced errors.

Exposure Response

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15+ mins using an eyewash station. Lift eyelids.	The HCl salt hydrolyzes to acid; immediate dilution is critical to prevent corneal burns and pH-induced protein coagulation.
Skin Contact	Wash with soap and water.[2] [6][7][8] Do not use organic solvents.	Solvents (ethanol/acetone) can increase skin permeability, driving the amine deeper into the dermis. Soap emulsifies the salt safely.
Inhalation	Move to fresh air. Position semi-upright.	Reduces respiratory effort. If coughing persists, the H335 hazard suggests bronchial irritation requiring medical observation for edema.

Spill Management (Solid)

- Isolate: Evacuate the immediate area (10 ft radius).
- Protect: Don double nitrile gloves and N95 respirator.
- Contain: Cover spill with a damp paper towel to prevent dust generation.

- Clean: Scoop up material. Wipe area with 5% sodium bicarbonate solution (neutralizes traces of HCl) followed by water.

Physicochemical Properties & Stability

Note: Specific physical constants for this intermediate are often lot-dependent. The values below represent standard ranges for this chemical class.

Property	Value/Observation
Appearance	White to pale yellow crystalline solid
Odor	Weak, characteristic amine odor
pH (1% in water)	Acidic (~3.0 - 5.0) due to HCl dissociation
Melting Point	Not widely reported (Class typical: >150°C, dec.)
Stability	Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) recommended.
Incompatibility	Strong oxidizing agents, acid chlorides, acid anhydrides.

Synthesis & Application Context

Role in Drug Development

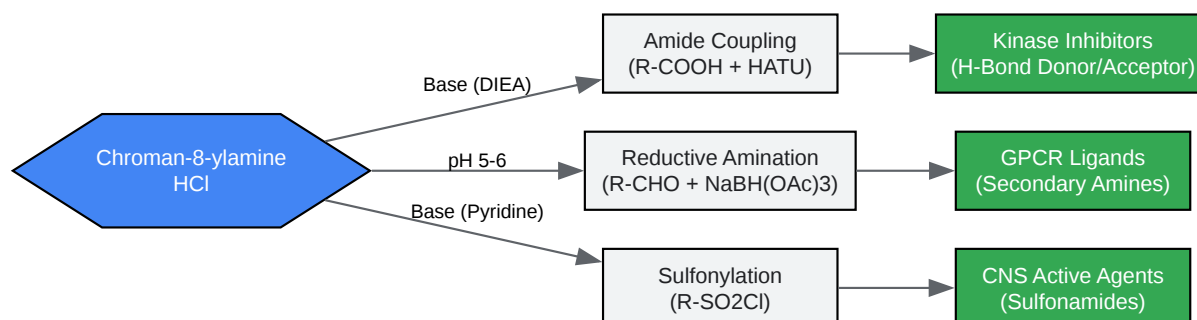
Chroman-8-ylamine is a "privileged structure" in medicinal chemistry.^[9] The chroman ring restricts the conformational flexibility of the amine, often leading to higher binding affinity for targets compared to open-chain analogs.

Key Applications:

- GPCR Ligands: Used as a conformationally constrained bioisostere of phenethylamine in serotonin (5-HT) and dopamine receptor modulators.
- Enzyme Inhibitors: The 8-position amine serves as a handle for amide coupling to create inhibitors for kinases or proteases where the chroman ring occupies a hydrophobic pocket.

Synthetic Utility Diagram

The following graph illustrates how Chroman-8-ylamine HCl serves as a divergent intermediate in library synthesis.



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Caption: Divergent synthetic pathways utilizing Chroman-8-ylamine HCl to access diverse bioactive scaffolds.

References

- National Center for Biotechnology Information. (2026).[4][10] PubChem Compound Summary for CID 71465229, Chroman-8-amine hydrochloride. Retrieved March 5, 2026, from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).[6] (2012).[7] Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. Retrieved March 5, 2026, from [\[Link\]](#)

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Sources

- 1. (3,4-Dihydro-2H-chromen-6-ylmethyl)amine hydrochloride AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. fishersci.com [fishersci.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. fluorochem.co.uk [fluorochem.co.uk]
- 9. benchchem.com [benchchem.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
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